

A Comprehensive Technical Review of Calcium Picrate Research

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Compound of Interest

Compound Name: Calcium picrate

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This technical guide provides an in-depth review of the existing literature on **Calcium Picrate** ($\text{Ca}(\text{C}_6\text{H}_2\text{N}_3\text{O}_7)_2$), a metallic salt of picric acid. The document covers its synthesis, physicochemical properties, structural characteristics, and potential biological relevance, with a focus on presenting quantitative data and detailed experimental protocols. It is intended to serve as a core resource for professionals in research, chemical synthesis, and drug development.

Physicochemical and Structural Properties

Calcium picrate is an alkaline-earth metal picrate that exists as a yellowish crystalline solid.[1] Like many other metallic picrates, it is known for its explosive properties, particularly when dehydrated.[1][2][3] The compound's properties are derived from the interaction between the calcium cation (Ca^{2+}) and two picrate anions. The picrate ligand typically acts in a bidentate fashion, with the phenolic oxygen and an oxygen from an ortho-nitro group coordinating to the calcium ion.[4] The calcium cation in its picrate salts generally exhibits a coordination number ranging from 6 to 9, with 7 and 8 being the most common.[4]

Data Presentation: Physicochemical Properties

A summary of the key physicochemical properties of **calcium picrate** is presented below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₄ CaN ₆ O ₁₄	[5]
Molecular Weight	496.27 g/mol	[5][6]
Exact Mass	495.9411397 Da	[5][7]
Hydrogen Bond Acceptor Count	14	[7]
Hydrogen Bond Donor Count	0	[7]
Heavy Atom Count	33	[7]
CAS Number	16824-78-5	[5][7]
Canonical SMILES	C1=C(C=C(C(=C1--INVALID-LINK--[O-])[O-])--INVALID-LINK--[O-])--INVALID-LINK--[O-].C1=C(C=C(C(=C1--INVALID-LINK--[O-])[O-])--INVALID-LINK--[O-])--INVALID-LINK--[O-].[Ca+2]	[7]

Table 1: Summary of the key physicochemical properties of **Calcium Picrate**.

Synthesis and Purification

The synthesis of **calcium picrate** is most commonly achieved through two primary methods: the reaction of picric acid with calcium carbonate or with calcium hydroxide.[4] An alternative approach involves a double displacement reaction.[4] The choice of method impacts reaction time, yield, and purity. For industrial-scale production, the calcium carbonate route is often preferred for its cost-effectiveness, while the calcium hydroxide method is noted for its higher efficiency and yield in a laboratory setting.[4]

Data Presentation: Comparison of Synthesis Methods

Parameter	Calcium Hydroxide Method	Calcium Carbonate Method
Reaction Time	~2 hours	4–6 hours
Yield	85–90%	75–80%
Purity	>98%	95–97%
Optimal Temperature	Not specified, rapid reaction	40–50°C

Table 2: A comparative analysis of the two primary synthesis methods for **Calcium Picrate**.^[4]

Experimental Protocols

Detailed methodologies for the primary synthesis routes and subsequent purification are provided below.

Protocol 2.1: Synthesis via Reaction with Calcium Carbonate

- **Reaction Setup:** A solution of picric acid (e.g., 1%) is prepared in a suitable solvent, such as deionized water.^[1]
- **Addition of Reactant:** Solid calcium carbonate (CaCO_3) is slowly added to the acidic picric acid solution while stirring. The reaction is characterized by the evolution of carbon dioxide gas.^{[4][8]}
- **Reaction Conditions:** The mixture is stirred continuously for 4–6 hours. The temperature is maintained in an optimal range of 40–50°C to facilitate the reaction without degrading the picric acid.^[4]
- **Filtration:** After the reaction is complete, the mixture is filtered to remove any unreacted calcium carbonate.^[4]
- **Crystallization:** The filtrate is then cooled to approximately 10°C to aid in the precipitation of the crude **calcium picrate** product.^[4]
- **Collection:** The precipitated crystals are collected via filtration.

Protocol 2.2: Synthesis via Reaction with Calcium Hydroxide

- **Reaction Setup:** Prepare a solution of picric acid.
- **Addition of Reactant:** Slowly add calcium hydroxide ($\text{Ca}(\text{OH})_2$) to the picric acid solution.
- **Reaction Conditions:** This reaction is typically rapid and concludes within approximately two hours, offering high yields.[4]
- **Product Collection:** Follow steps 4-6 from the calcium carbonate protocol to isolate the product.

Protocol 2.3: General Purification (Recrystallization)

- **Dissolution:** The crude **calcium picrate** product is dissolved in a minimal amount of a hot solvent, such as acetone or an ethanol-water mixture.[1][4]
- **Hot Filtration:** The hot solution is filtered to remove any insoluble impurities.[4]
- **Crystallization:** The hot filtrate is allowed to cool slowly to room temperature, promoting the formation of purified **calcium picrate** crystals.[4]
- **Collection:** The purified crystals are collected using vacuum filtration.[4]
- **Washing:** The collected crystals are rinsed with a small amount of cold solvent to remove any residual impurities from the crystal surface.[4]
- **Drying:** The final product is dried, often by draft ventilation or in a vacuum.[1]

Visualization: Synthesis and Purification Workflow

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